

Econazole Nitrate oxidative enzyme disruption fungi

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Compound Focus: Econazole Nitrate

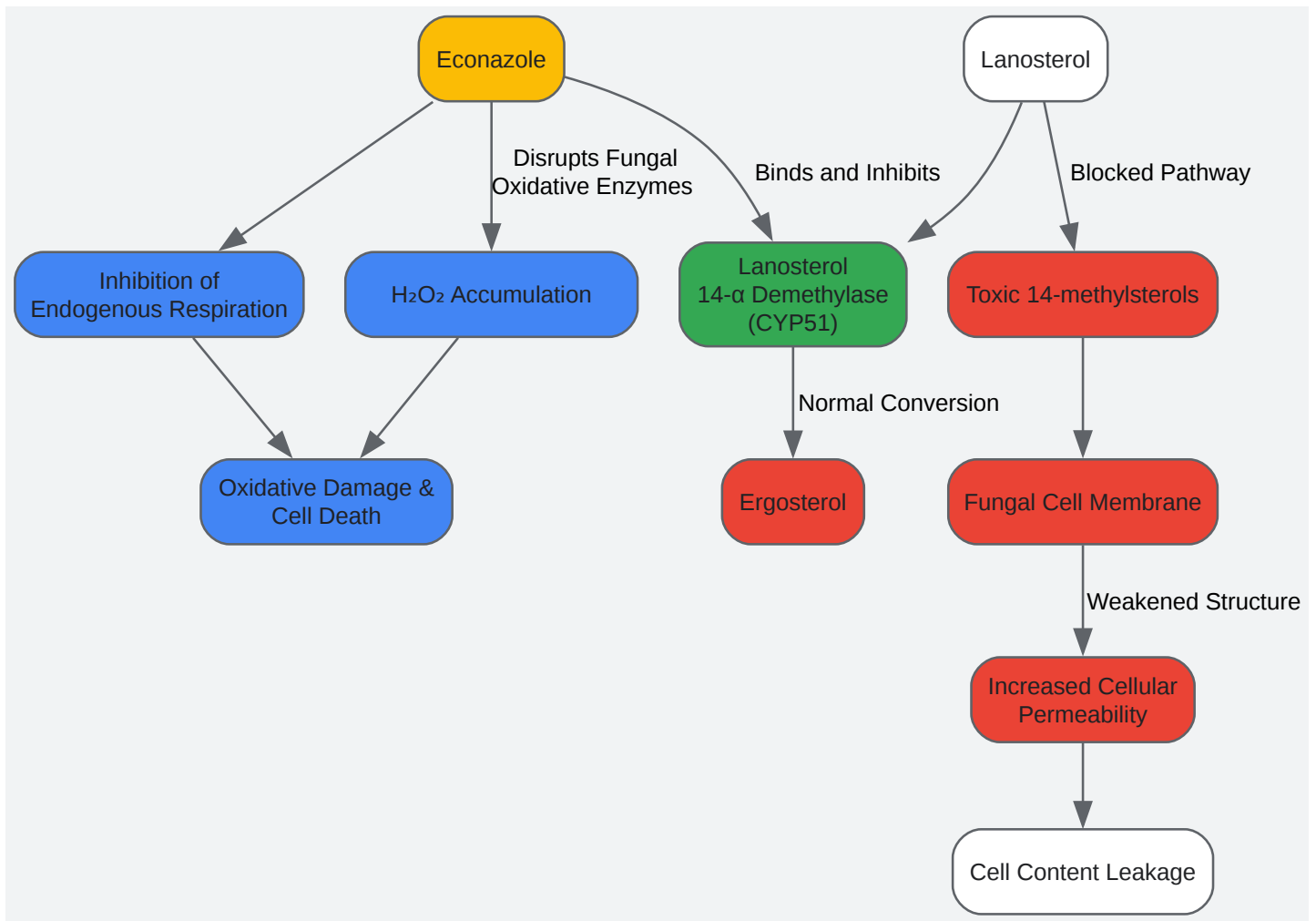
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Mechanism of Action: Core Pathways

Econazole nitrate's antifungal activity stems from its interaction with key fungal enzymes and structures, summarized in the diagram below:



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Econazole's primary action inhibits ergosterol synthesis, while its secondary effect causes oxidative damage.

The primary mechanism is the **inhibition of ergosterol biosynthesis** [1] [2]. Econazole targets and inhibits the fungal enzyme **lanosterol 14- α demethylase**, a cytochrome P-450 enzyme essential for converting lanosterol to ergosterol [1]. This results in:

- **Depletion of ergosterol**, an essential lipid component providing structural integrity and fluidity to the fungal cell membrane.
- **Accumulation of toxic 14-methylsterols**, which disrupt membrane structure and function.

The combined effect leads to a weakened cell membrane with **increased cellular permeability**, causing leakage of cellular contents and eventual fungal cell death [1].

Secondary mechanisms contribute to econazole's antifungal effect [1] [3]:

- **Oxidative Enzyme Disruption:** Econazole interferes with fungal oxidative enzymes, leading to lethal intracellular accumulation of hydrogen peroxide (H₂O₂) [3].
- **Inhibition of Endogenous Respiration:** Econazole may suppress the fungal cell's energy production pathways [1].
- **Other Inhibitory Effects:** The drug may also impair the transformation of yeasts to mycelial forms, purine uptake, and the biosynthesis of triglycerides and phospholipids [1].

Experimental Data & Protocols

For researchers, standardized protocols are key for evaluating econazole's efficacy, especially against resistant strains.

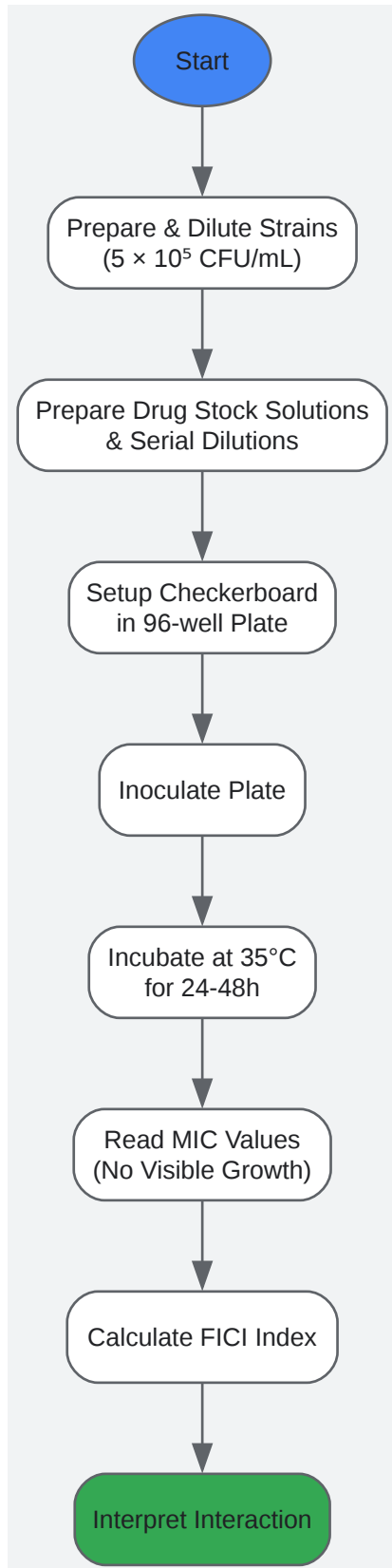
Checkerboard Microdilution Assay for Synergy Testing

This method is used to study interactions between econazole and other compounds, such as the alkaloid chelerythrine (CHT) [4].

Detailed Experimental Protocol [4]:

- **Strain Preparation:** Maintain test strains (e.g., *C. albicans* ATCC 10231 and clinical isolates) on Sabouraud Dextrose Agar (SDA). Before testing, incubate strains in Sabouraud Dextrose Broth (SDB) at 35°C, and dilute to a density of ~10⁶ CFU/mL, then further to a final concentration of 5 × 10⁵ CFU/mL.
- **Drug Preparation:** Prepare stock solutions of **econazole nitrate** (ECZN) and the partner compound (e.g., CHT) in DMSO. Conduct serial two-fold dilutions in a 96-well microtiter plate using SDB. The final concentration of DMSO in the assay should be <1% v/v to avoid affecting microbial growth.
- **Checkerboard Setup:** Vary concentrations of both drugs independently across rows and columns to test all possible combinations.
- **Incubation and MIC Determination:** Incubate plates at 35°C for 24-48 hours. The Minimum Inhibitory Concentration (MIC) is defined as the lowest drug concentration that prevents visible growth compared to a drug-free control.
- **Data Analysis:** Calculate the **Fractional Inhibitory Concentration Index (FICI)** to interpret drug interactions using the formula: $FICI = (MIC_{A_{comb}} / MIC_{A_{alone}}) + (MIC_{B_{comb}} / MIC_{B_{alone}})$
 - FICI ≤ 0.5: Synergism
 - 0.5 < FICI ≤ 4.0: Additive or Indifferent
 - FICI > 4.0: Antagonism

The workflow for this assay is as follows:



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Workflow for checkerboard microdilution assay to evaluate drug synergy.

The quantitative outcomes of synergy testing between **econazole nitrate** (ECZN) and chelerythrine (CHT) against resistant *C. albicans* are shown in the table below.

Table 1: Synergistic Activity of Econazole Nitrate (ECZN) and Chelerythrine (CHT) Against Fluconazole-Resistant *Candida albicans* Isolates [4]

<i>C. albicans</i> Strain	MIC _{CHT} alone (µg/mL)	MIC _{ECZN} alone (µg/mL)	MIC _{CHT} comb (µg/mL)	MIC _{ECZN} comb (µg/mL)	FICI	Interpretation
580	32	16	8	1	0.31	Synergism
659	64	16	4	1	0.13	Synergism
687	64	32	16	8	0.50	Synergism
762	64	32	16	4	0.38	Synergism
817	128	32	16	1	0.16	Synergism
876	128	32	8	0.5	0.08	Synergism
885	64	16	16	2	0.38	Synergism
893	32	32	8	0.5	0.27	Synergism
904	64	32	16	4	0.38	Synergism
0604109	64	32	16	4	0.38	Synergism

Time-Kill Curve Assay

This assay validates the results of the checkerboard test by demonstrating the rate of antifungal killing over time [4].

Detailed Experimental Protocol [4]:

- **Inoculum and Drug Preparation:** Prepare test tubes containing SDB with drug concentrations at $1/2 \times \text{MIC}$, $1 \times \text{MIC}$, or combinations thereof. Use a starting inoculum of 10^5 CFU/mL for the selected strains.
- **Sampling and Enumeration:** Incubate tubes at 35°C . At predetermined time intervals (e.g., 0, 12, 24, and 48 hours), remove 100 μL aliquots, serially dilute them, and spread onto SDA plates.
- **Incubation and Counting:** Incubate plates at 35°C for 24 hours, then enumerate the colony-forming units (CFU).
- **Interpretation:** The interaction is defined as:
 - **Synergy:** $A \geq 2 \log_{10}$ CFU/mL decrease by the combination compared to the most active single agent.
 - **Antagonism:** $A \geq 2 \log_{10}$ CFU/mL increase by the combination.
 - **Indifference:** A change of $< 2 \log_{10}$ CFU/mL.

Research Implications and Therapeutic Potential

The demonstrated **synergy between econazole and chelerythrine** is a significant finding for overcoming antifungal resistance [4]. This combination strategy can be particularly useful for managing infections caused by fluconazole-resistant *Candida albicans* strains. The clinical relevance of this synergy includes:

- **Reduced Dosage Requirements:** Lower doses of econazole may be effective in combination, potentially minimizing the risk of side effects or toxicity [4].
- **Overcoming Resistance:** Combination therapy can resensitize resistant strains to conventional antifungal treatment, offering a solution to a growing clinical problem [4].
- **Novel Combination Therapies:** The success with chelerythrine, a natural product, encourages the exploration of econazole with other non-azole compounds to develop new treatment regimens.

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References

1. : Uses, Interactions, Econazole of Action | DrugBank Online Mechanism [go.drugbank.com]
2. Econazole - an overview | ScienceDirect Topics [sciencedirect.com]
3. | ইকোনাভল নাইট্রেট | Indications... | MedEx Econazole Nitrate [medex.com.bd]
4. Synergistic Activity of Econazole-Nitrate and Chelerythrine ... [pmc.ncbi.nlm.nih.gov]

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